

Toxicological Profile of Piperonylnitrile: A Technical Guide

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Compound of Interest

Compound Name: Piperonylnitrile

Cat. No.: B116396

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Disclaimer: This document summarizes the currently available toxicological information on **piperonylnitrile** (CAS No. 4421-09-4). It is intended for informational purposes for a scientific audience. A comprehensive toxicological evaluation of this compound appears to be limited in publicly available literature. Therefore, this profile relies on existing safety data sheets, chemical database classifications, and toxicological data from structurally related compounds to infer potential hazards. All data presented should be interpreted with this limitation in mind.

Executive Summary

Piperonylnitrile, also known as 3,4-(Methylenedioxy)benzonitrile, is classified as a substance harmful if swallowed, in contact with skin, or if inhaled.[1][2][3][4] The primary mechanism of acute toxicity is believed to be its metabolism to cyanide, a potent inhibitor of cellular respiration.[5] While quantitative data on specific toxicological endpoints for **piperonylnitrile** are scarce, information on related nitriles and compounds containing the methylenedioxyphenyl moiety, such as piperonyl butoxide, provides some insight into its potential hazards. There is a notable lack of data regarding its chronic toxicity, carcinogenicity, and reproductive or developmental effects.

Chemical and Physical Properties

Property	Value	Reference
CAS Number	4421-09-4	[Fisher Scientific]
Molecular Formula	C8H5NO2	[Fisher Scientific]
Molecular Weight	147.13 g/mol	[Fisher Scientific]
Appearance	White to beige crystalline powder or needles	[ChemicalBook]
Melting Point	91-93 °C	[ChemicalBook]
Synonyms	3,4-(Methylenedioxy)benzonitrile, Piperonyl cyanide	[Fisher Scientific]

Toxicological Data

Acute Toxicity

Piperonylnitrile is classified under the Globally Harmonized System (GHS) as Acute Toxicity, Category 4, for oral, dermal, and inhalation routes of exposure.[1][2][3][4] This classification indicates that it is harmful by these routes.

Quantitative Acute Toxicity Data:

Endpoint	Species	Route	Value	Reference
LD50	Mouse	Intravenous	18 mg/kg	[ChemicalBook]

No specific oral, dermal, or inhalation LD50/LC50 values for **piperonylnitrile** were found in the reviewed literature.

Irritation and Sensitization

There is no specific data available on the skin and eye irritation potential or the skin sensitization properties of **piperonylnitrile**. [6][7]

Repeated Dose Toxicity

No studies on the sub-acute, sub-chronic, or chronic toxicity of **piperonylnitrile** were identified.

Genotoxicity

Specific genotoxicity studies for **piperonylnitrile** are not available in the reviewed literature. However, studies on other nitrile compounds have shown mixed results in genotoxicity assays. For example, some nitriles have tested positive in in vitro assays, but these findings were not always confirmed in subsequent in vivo tests.[3] Benzonitrile, a structurally related compound, was found to be negative in an in vivo micronucleus test.[3] A study on piperonyl butoxide, which shares the methylenedioxybenzene moiety, showed no genotoxic activity in a battery of assays.[8]

Carcinogenicity

There are no carcinogenicity studies available for **piperonylnitrile**. [6][7][9] The National Toxicology Program (NTP) has not listed **piperonylnitrile** in its Report on Carcinogens. [8][10][11][12] Studies on the related compound piperonyl butoxide have concluded that it was not carcinogenic for Fischer 344 rats or B6C3F1 mice under the conditions of the bioassay. [8]

Reproductive and Developmental Toxicity

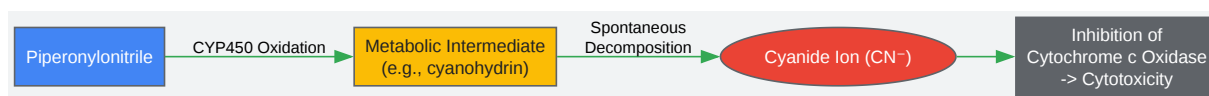
No data on the reproductive or developmental toxicity of **piperonylnitrile** were found. [6][9]

Mechanism of Toxicity

The primary proposed mechanism of acute toxicity for many nitriles is their metabolic conversion to cyanide. [5] Cyanide is a potent cytotoxic agent that inhibits cytochrome c oxidase in the mitochondrial electron transport chain, leading to a disruption of aerobic respiration. [13][14]

Proposed Metabolic Pathway

The metabolism of **piperonylnitrile** is likely to involve cytochrome P450 enzymes. The methylenedioxy group can be cleaved, and the nitrile group can be metabolized to release a cyanide ion.



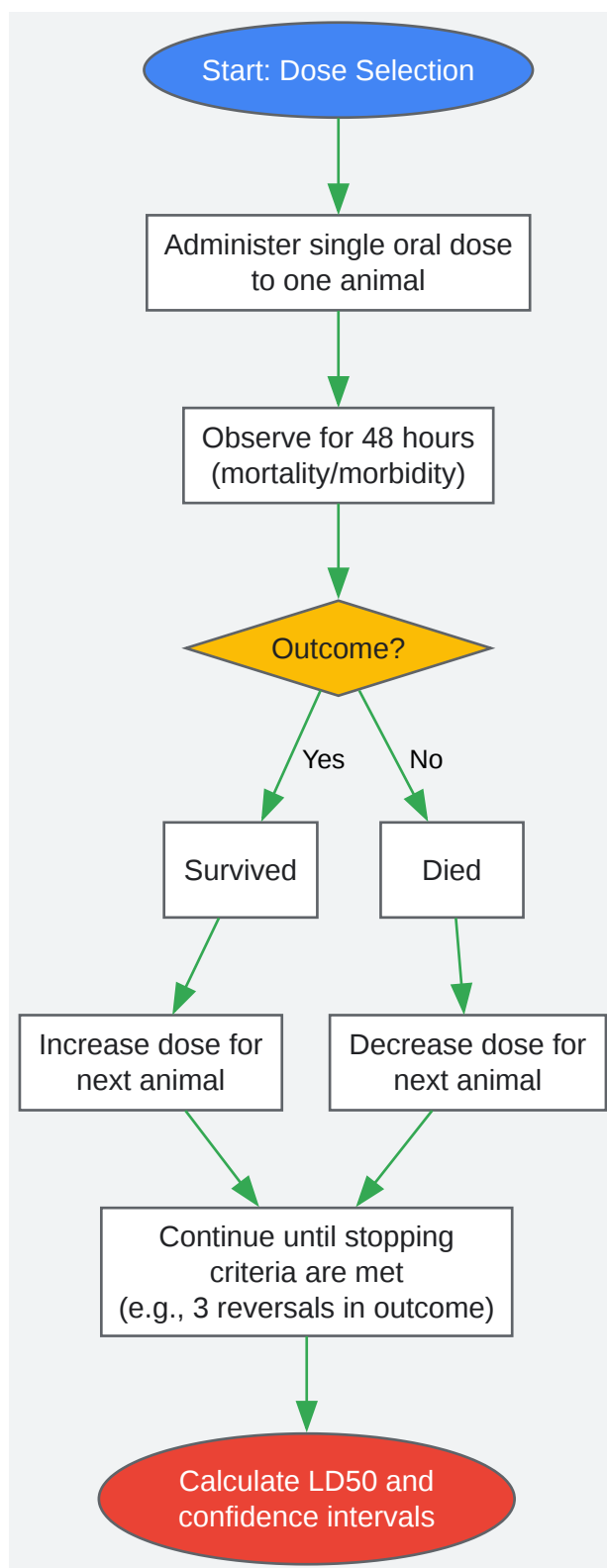
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Figure 1: Proposed metabolic activation of **piperonyl nitrile** to cyanide.

Experimental Protocols

Detailed experimental protocols for toxicological studies specifically on **piperonyl nitrile** are not available in the public domain. However, standardized OECD and EPA guidelines are typically followed for such assessments. Below is a generalized workflow for acute oral toxicity testing.

General Workflow for Acute Oral Toxicity (Up-and-Down Procedure - OECD TG 425)



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Figure 2: Generalized workflow for an acute oral toxicity study.

Conclusion and Data Gaps

The available data on **piperonylnitrile** indicates a potential for acute toxicity through oral, dermal, and inhalation exposure, likely mediated by its metabolism to cyanide. However, there is a significant lack of comprehensive toxicological data. Key data gaps include:

- Quantitative acute toxicity values (LD50, LC50).
- Skin and eye irritation and sensitization potential.
- Repeated dose toxicity (sub-acute, sub-chronic, and chronic).
- Genotoxicity and carcinogenicity.
- Reproductive and developmental toxicity.
- Detailed toxicokinetic studies, including rates of metabolism and cyanide formation.

Further research is imperative to fully characterize the toxicological profile of **piperonylnitrile** and to conduct a thorough risk assessment for human health. Researchers and drug development professionals should handle this compound with appropriate caution, utilizing personal protective equipment to minimize exposure, given its classification as an acutely toxic substance.

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References

- 1. Registration Dossier - ECHA [echa.europa.eu]
- 2. Registration Dossier - ECHA [echa.europa.eu]
- 3. Evaluation of genotoxicity of nitrile fragrance ingredients using in vitro and in vivo assays - PubMed [pubmed.ncbi.nlm.nih.gov]

- 4. Benzo-1,3-dioxole-5-carbonitrile | C₈H₅NO₂ | CID 78136 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]
- 8. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 10. Federal Register :: National Toxicology Program (NTP); Availability of the Report on Carcinogens, Ninth Edition [federalregister.gov]
- 11. 15th Report on Carcinogens [ntp.niehs.nih.gov]
- 12. epa.gov [epa.gov]
- 13. Cyanide poisoning - Wikipedia [en.wikipedia.org]
- 14. litfl.com [litfl.com]
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